

An In-depth Technical Guide to Gancaonin J: Chemical Structure and Biological Activities

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Compound of Interest

Compound Name: *Gancaonin J*

Cat. No.: *B13441599*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Gancaonin J is a prenylated chalcone, a class of natural products known for their diverse biological activities. Isolated from plants of the *Glycyrrhiza* species, **Gancaonin J** has emerged as a molecule of interest in pharmacological research. This technical guide provides a comprehensive overview of its chemical structure, alongside a detailed exploration of its known biological activities. The information presented herein is intended to serve as a foundational resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug discovery. While data on its specific signaling pathways and detailed in-vivo efficacy are still emerging, this guide consolidates the current understanding of **Gancaonin J**'s chemical and biological profile.

Chemical Structure and Properties

Gancaonin J is characterized by a chalcone scaffold substituted with two prenyl groups. Its chemical identity has been established through spectroscopic methods.

Table 1: Chemical Identifiers for **Gancaonin J**

Identifier	Value
IUPAC Name	1-(2,4-dihydroxy-3,5-bis(3-methylbut-2-en-1-yl)phenyl)-3-(4-hydroxyphenyl)prop-2-en-1-one[1]
CAS Number	129280-37-1[1][2][3][4][5]
Molecular Formula	C25H30O4[4]
Molecular Weight	394.50 g/mol [4]
SMILES	<chem>C\C(=C/Cc1c(O)cc(c(c1O)C(=O)\C=C\c1ccc(O)cc1)/C=C(\C)C)\C</chem>

Biological Activities and Potential Therapeutic Applications

Preliminary research has highlighted several biological activities of **Gancaonin J**, suggesting its potential as a lead compound for the development of new therapeutic agents.

Cytotoxic Activity

Research has indicated that **Gancaonin J** possesses cytotoxic properties. Studies on the cytotoxic activity of phenolic compounds from *Glycyrrhiza pallidiflora* have included **Gancaonin J**, suggesting its potential for further investigation in oncology.[6]

Anti-Helicobacter pylori Activity

Gancaonin J has been identified as a flavonoid with anti-Helicobacter pylori activity, suggesting its potential role in the management of peptic ulcers and other H. pylori-related gastric conditions.[7]

Antiviral Potential: Dengue Virus NS2B/NS3 Protease Inhibition

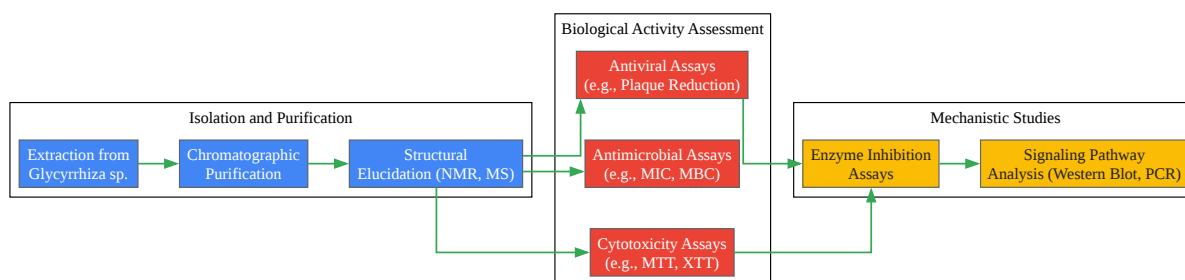
In silico studies have identified **Gancaonin J** as a potential inhibitor of the dengue virus NS2B/NS3 protease.[8] This enzyme is essential for viral replication, making it a prime target

for antiviral drug development. The inhibitory potential of **Gancaonin J** warrants further investigation through in vitro and in vivo models to validate its efficacy as an anti-dengue agent. [8]

Experimental Protocols

Detailed experimental protocols for the biological evaluation of **Gancaonin J** are not extensively available in the public domain. The following represents a generalized workflow for assessing the biological activities mentioned.

General Experimental Workflow for Biological Activity Screening



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Caption: Generalized workflow for the isolation, characterization, and biological evaluation of **Gancaonin J**.

Signaling Pathways

The precise signaling pathways modulated by **Gancaonin J** are not yet well-defined in the scientific literature. Given its classification as a chalcone and its observed biological activities, it

is plausible that **Gancaonin J** may influence key cellular signaling cascades implicated in cell proliferation, inflammation, and microbial pathogenesis. Further research is required to elucidate the specific molecular targets and pathways through which **Gancaonin J** exerts its effects.

Conclusion and Future Directions

Gancaonin J is a promising natural product with demonstrated cytotoxic, anti-Helicobacter pylori, and potential antiviral activities. While its chemical structure is well-characterized, a significant gap exists in the understanding of its pharmacological properties. Future research should focus on:

- Comprehensive Biological Screening: Evaluating the activity of **Gancaonin J** against a broader range of cancer cell lines, microbial pathogens, and viruses.
- Mechanistic Studies: Elucidating the specific molecular targets and signaling pathways affected by **Gancaonin J** to understand its mode of action.
- In Vivo Efficacy and Safety: Conducting animal studies to assess the therapeutic potential, pharmacokinetic profile, and toxicity of **Gancaonin J**.
- Structure-Activity Relationship (SAR) Studies: Synthesizing analogs of **Gancaonin J** to optimize its biological activity and drug-like properties.

A concerted effort in these areas will be crucial to unlock the full therapeutic potential of **Gancaonin J** and pave the way for its development as a novel therapeutic agent.

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